

In-Depth Technical Guide: PRL-2915 (CAS No. 209006-18-8)

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Compound of Interest

Compound Name: PRL 2915

Cat. No.: B3251364

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Core Compound Information

PRL-2915 is a potent and selective synthetic peptide antagonist of the human somatostatin receptor subtype 2 (hsst2). Its systematic chemical name is L-Alaninamide, 4-chloro-L-phenylalanyl-D-cysteinyl-3-(3-pyridinyl)-L-alanyl-D-tryptophyl-L-lysyl-3-methyl-L-valyl-L-cysteinyl-3-(2-naphthalenyl)-, cyclic (2 → 7)-disulfide.^[1] It is a cyclic disulfide octapeptide analogue of somatostatin.

Property	Value	Source
CAS Number	209006-18-8	^[1]
Molecular Formula	C ₅₉ H ₇₁ ClN ₁₂ O ₈ S ₂	^[1]
Molecular Weight	1175.85 g/mol	^[1]
Appearance	White to off-white solid	^[1]
Purity (LCMS)	≥99%	^[1]
Solubility	Soluble in DMSO (100 mg/mL)	^[2] ^[3]

Mechanism of Action and Pharmacological Profile

PRL-2915 functions as a competitive antagonist at the human somatostatin receptor subtype 2 (hsst2), exhibiting high binding affinity. It demonstrates selectivity for hsst2 over other somatostatin receptor subtypes and the urotensin II receptor.

Binding Affinity Data

The following table summarizes the binding affinities (K_i) of PRL-2915 for various human somatostatin receptor subtypes and the urotensin II receptor.

Receptor Subtype	K _i (nM)	Source
hsst1	>1000	[4]
hsst2	12	[3][4][5]
hsst3	100	[4]
hsst4	895	[4]
hsst5	520	[4]
rat urotensin II receptor	293	[4]
human urotensin II receptor	562	[4]

Functional Activity

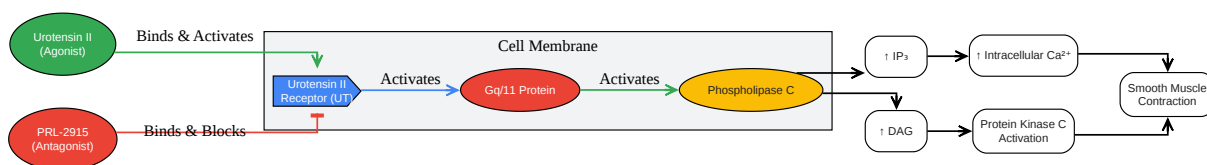
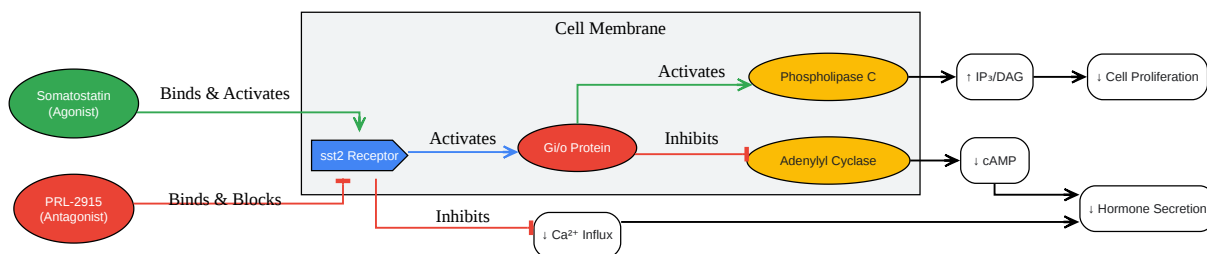
In functional assays, PRL-2915 has been shown to dose-dependently block the tonic contractions induced by human urotensin II in rat aortic rings, with an IC₅₀ of 1.8 nM in a rat antagonist bioassay versus somatostatin.[4] This suggests that PRL-2915 can effectively antagonize the physiological effects mediated by sst2 activation. The compound displayed no agonist activity when tested alone at concentrations up to 10 µM.

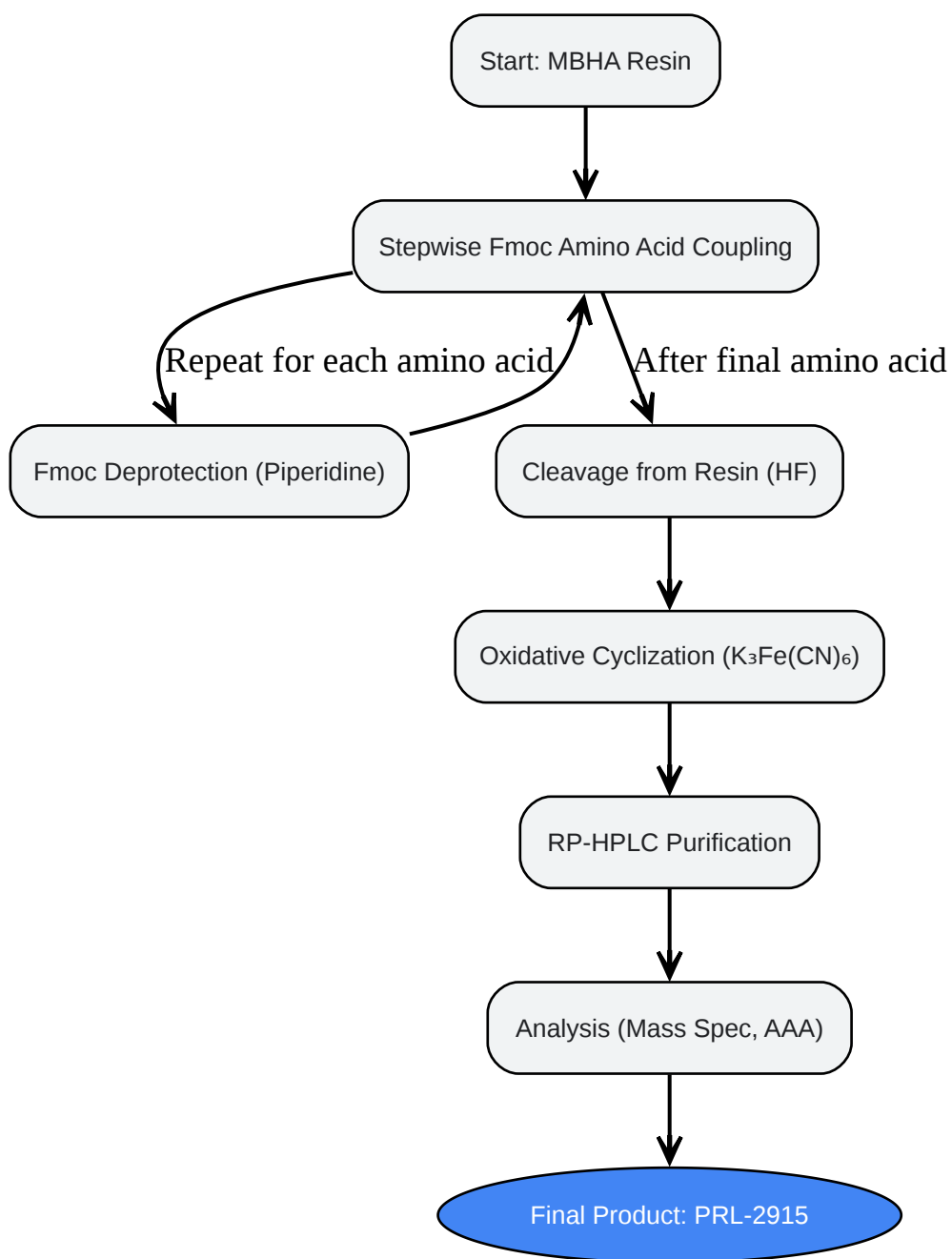
Signaling Pathways

As an antagonist, PRL-2915 blocks the downstream signaling cascades initiated by the activation of the sst2 receptor. Understanding these pathways is crucial for elucidating its mechanism of action.

Somatostatin Receptor 2 (sst2) Signaling Pathway

The sst2 receptor is a G-protein coupled receptor (GPCR). Its activation by somatostatin or other agonists typically leads to inhibitory cellular responses. PRL-2915 prevents these signaling events from occurring.





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